

Preparing Angeloylgomisin H Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: *Angeloylgomisin H*

Cat. No.: *B15590692*

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **Angeloylgomisin H**, a bioactive lignan isolated from *Schisandra chinensis*. Adherence to these guidelines is crucial for ensuring the reproducibility and accuracy of experimental results.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Angeloylgomisin H** is essential for accurate stock solution preparation. Key data is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₈ H ₃₆ O ₈	[1] [2] [3]
Molecular Weight	500.58 g/mol	[1] [3]
Appearance	White to off-white powder	
Solubility (DMSO)	22.5 mg/mL (44.95 mM) with sonication recommended. Another source suggests up to 250 mg/mL with sonication.	[4] [5]
Other Solvents	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Angeloylgomisin H** in dimethyl sulfoxide (DMSO).

Materials:

- **Angeloylgomisin H** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Sterile, disposable pipette tips

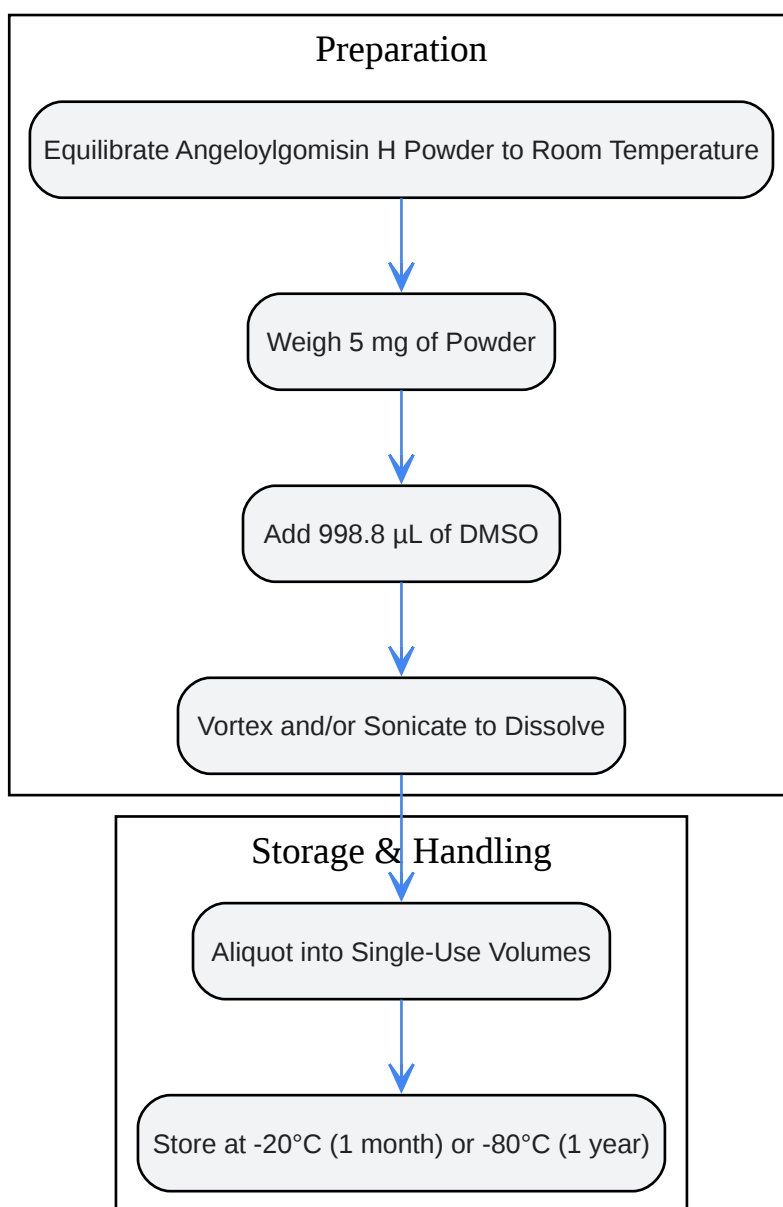
Procedure:

- **Equilibration:** Allow the vial of **Angeloylgomisin H** powder to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh out 5 mg of **Angeloylgomisin H** powder using a calibrated analytical balance and transfer it to a sterile amber microcentrifuge tube.
- **Solvent Addition:** Add 998.8 μL of anhydrous DMSO to the tube containing the **Angeloylgomisin H** powder.^[5] This will result in a final concentration of 10 mM.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.^[4] ^[5] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^[5]

Note: For the preparation of other concentrations, adjust the volume of DMSO accordingly. A Molarity Calculator can be a useful tool.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **Angeloylgomisin H** stock solutions.



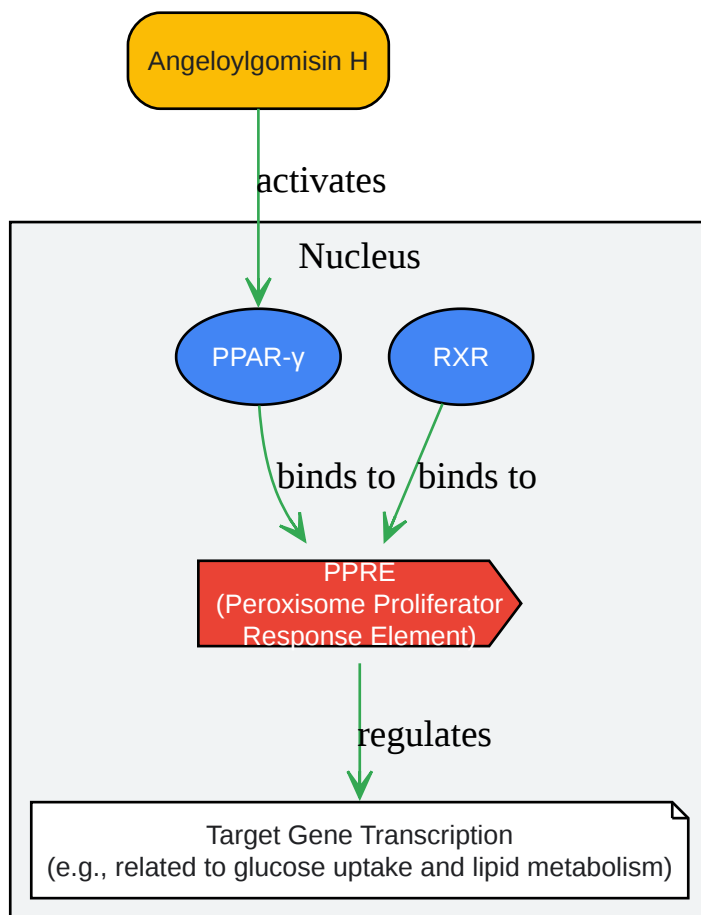
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Caption: Workflow for Preparing **Angeloylgomisin H** Stock Solution.

Signaling Pathway

Angeloylgomisin H has been reported to have the potential to improve insulin-stimulated glucose uptake by activating Peroxisome Proliferator-Activated Receptor gamma (PPAR-γ).[5] PPAR-γ is a nuclear receptor that plays a key role in the regulation of glucose and lipid metabolism.

The simplified signaling pathway is depicted below.



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Caption: Simplified PPAR-γ Signaling Pathway Activated by **Angeloylgomisin H**.

Stability and Storage Recommendations

Proper storage of **Angeloylgomisin H** stock solutions is critical to maintain their biological activity.

Storage Condition	Duration	Notes
-20°C	Up to 1 month	[5]
-80°C	Up to 1 year	[5]
Solutions	Some sources suggest solutions are unstable and should be prepared fresh.	[7]

Important Considerations:

- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting into single-use volumes is highly recommended to prevent degradation of the compound.
- **Light Sensitivity:** Store solutions in amber or light-blocking tubes to prevent photodegradation.
- **Solvent Quality:** Use high-purity, anhydrous DMSO to minimize the introduction of water, which can affect compound stability and solubility. Dimethyl sulfoxide is a highly polar and water-miscible organic liquid.[8]

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